

Sudan Orange G-d5: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Sudan Orange G-d5

Cat. No.: B1668930

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling protocols for **Sudan Orange G-d5** (Deuterated Sudan Orange G). The information is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding of the potential hazards and necessary precautions.

Chemical and Physical Properties

Sudan Orange G-d5 is the deuterated form of Sudan Orange G, an azo dye. While specific experimental data for the deuterated compound is limited, the physical and chemical properties are expected to be very similar to its non-deuterated counterpart, with a primary difference in molecular weight.

Property	Data	References
Chemical Formula	C ₁₂ H ₅ D ₅ N ₂ O ₂	[1]
Molecular Weight	219.25 g/mol	[1][2]
Appearance	Red-orange powder/solid	[3][4][5]
Melting Point	143 - 146 °C	[3][5][6]
Solubility	Soluble in ethanol and ether.[5] Slightly soluble in water.[5] Soluble in chloroform (1 mg/mL).	[5]
Storage Temperature	Room temperature.[4][7] Recommended storage at 15-25°C.[8][9]	[4][7][8][9]

Hazard Identification and Classification

Sudan Orange G is classified as a hazardous substance. Users should be aware of the following GHS hazard statements:

- H315: Causes skin irritation.[8][9][10]
- H319: Causes serious eye irritation.[8][9][10]
- H335: May cause respiratory irritation.[8][9][10]
- Acute oral toxicity, Category 4: Harmful if swallowed.[3]

The signal word for this substance is Warning.[3][8][10]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict experimental protocols is crucial when working with **Sudan Orange G-d5** to minimize exposure and mitigate risks.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

- Eye/Face Protection: Wear tight-sealing safety goggles or a face shield.[\[11\]](#)[\[12\]](#)
- Skin Protection:
 - Wear protective gloves (e.g., PVC).[\[13\]](#)
 - Wear appropriate protective clothing to prevent skin exposure.[\[3\]](#)[\[11\]](#)
 - Use a PVC apron and consider barrier cream for additional protection.[\[13\]](#)
- Respiratory Protection: If dust is generated, use a dust mask (type N95 or equivalent).[\[13\]](#) In case of insufficient ventilation, wear a suitable respirator.[\[12\]](#)

Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain the integrity of the compound.

- Handling:
 - Avoid contact with skin and eyes.[\[3\]](#)
 - Do not breathe dust.[\[3\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)
 - Do not eat, drink, or smoke when using this product.[\[3\]](#)
 - Use only in a well-ventilated area or outdoors.[\[3\]](#)
- Storage:
 - Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[7\]](#)[\[11\]](#)
 - Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[7\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3]
- **Skin Contact:** Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.[3][14]
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.[3]
- **Ingestion:** Rinse mouth. Call a doctor if you feel unwell.[8][9] Do NOT induce vomiting.[12]

Accidental Release Measures

In case of a spill, follow these procedures to contain and clean up the material safely.

- **Personal Precautions:** Ensure adequate ventilation. Use personal protective equipment as required. Avoid breathing dust.[3][8][9]
- **Environmental Precautions:** Prevent the product from entering drains.[7][15]
- **Methods for Containment and Cleaning Up:** Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[3][15]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use extinguishing measures that are appropriate to the local circumstances and the surrounding environment, such as water spray, dry chemical, foam, or carbon dioxide.[7][8][9][12]
- **Unsuitable Extinguishing Media:** Do not use a water jet.[8][9]
- **Specific Hazards:** May be combustible at high temperatures.[7] Hazardous combustion products include carbon monoxide, carbon dioxide, and nitrogen oxides.[3][8][9]

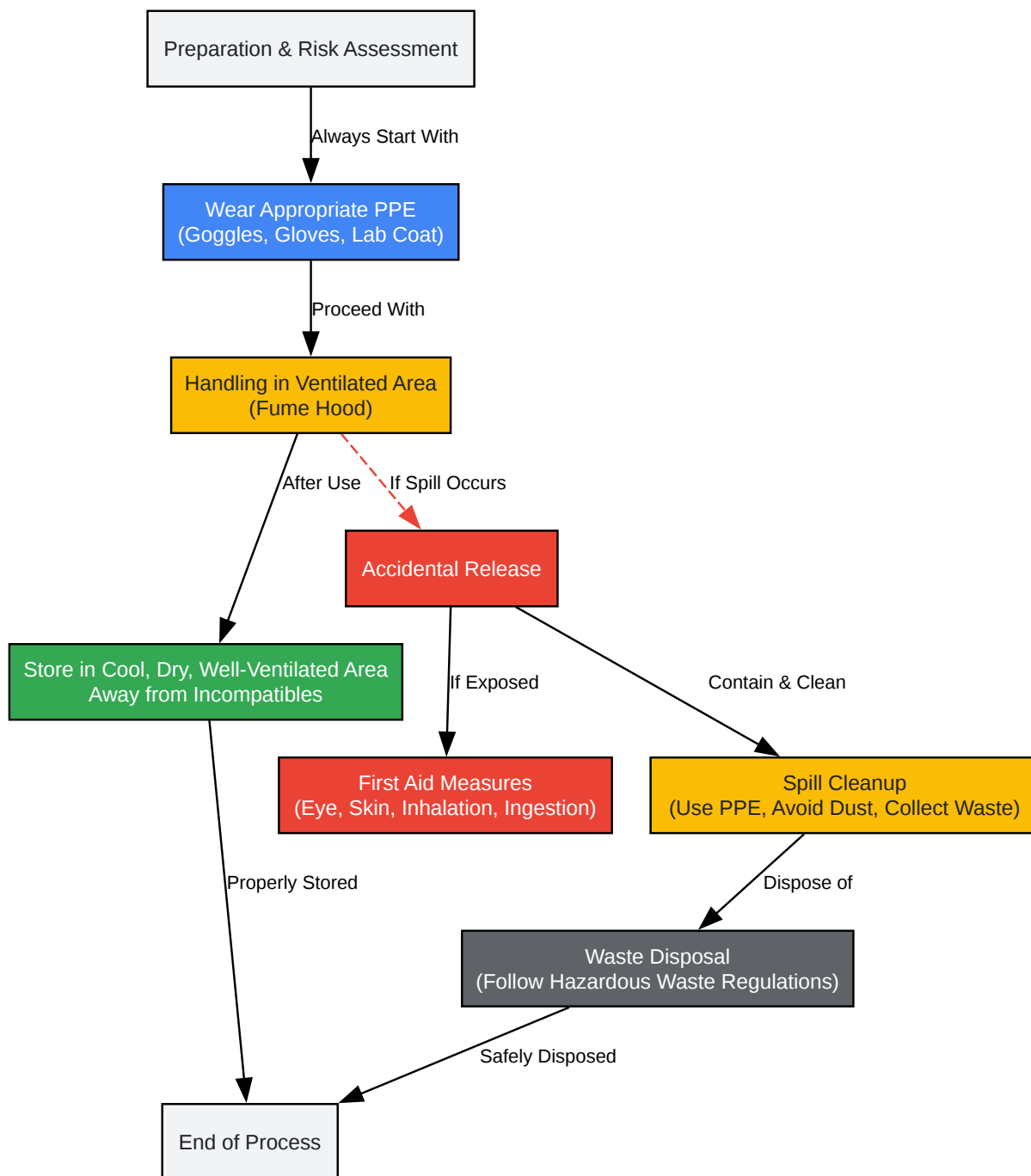
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.^[3]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[3]

Visualization of Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Sudan Orange G-d5**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Sudan Orange G-d5**.

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- To cite this document: BenchChem. [Sudan Orange G-d5: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1668930#sudan-orange-g-d5-safety-and-handling\]](https://www.benchchem.com/product/b1668930#sudan-orange-g-d5-safety-and-handling)

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